Application Notes and Protocols for Two-Photon Imaging with RH 795

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Compound of Interest

Compound Name: *RH 795*

Cat. No.: *B12409352*

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These application notes provide a comprehensive guide to utilizing the voltage-sensitive dye **RH 795** for two-photon imaging of neural activity. This document includes detailed protocols for dye loading and in vivo imaging, quantitative data on dye performance, and a troubleshooting guide to address common experimental challenges.

Introduction to RH 795 and Two-Photon Microscopy

RH 795 is a fast-response potentiometric probe belonging to the styryl dye family, designed for functional imaging of neuronal activity.[1] Unlike some other voltage-sensitive dyes, **RH 795** exhibits minimal physiological effects, such as arterial constriction, during cortical staining, making it particularly suitable for in vivo studies.[1]

Two-photon microscopy offers significant advantages for imaging deep within scattering tissue like the brain. By using near-infrared excitation light, it provides increased penetration depth, reduced phototoxicity, and inherent optical sectioning compared to conventional one-photon fluorescence microscopy.

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Quantitative Data Presentation

For effective experimental design and comparison, the key properties of **RH 795** and other relevant voltage-sensitive dyes are summarized below.

Table 1: Spectral Properties of RH 795

Property	Value	Notes
One-Photon Excitation (λex)	530 nm (in Methanol)	In cell membranes, the absorption spectrum is typically blue-shifted by as much as 20 nm.
One-Photon Emission (λem)	712 nm (in Methanol)	In cell membranes, the emission spectrum is typically blue-shifted by as much as 80 nm.
Two-Photon Excitation Peak	~950 - 960 nm	Optimal for deep tissue imaging.
Molecular Weight	585.42 g/mol	[1]
Solubility	Soluble in water	[1]

Table 2: Performance Characteristics and Comparison with Other Dyes

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Parameter	RH 795	Di-4-ANEPPS	Notes
Signal-to-Noise Ratio (S/N)	27.26 ± 5.79	52.80 ± 10.22	Di-4-ANEPPS shows a higher S/N for small neuronal signals.[2] The S/N for RH 795 is largely independent of excitation light strength.[2]
Phototoxicity	Weak and slowly developing	More pronounced	RH 795 is better suited for long-term experiments due to lower phototoxicity.[2]
Photobleaching	Slower bleaching rate	Faster bleaching rate	Contributes to the suitability of RH 795 for extended imaging sessions.[2]
Temporal Resolution	Capable of resolving fast events like action potentials, though may be challenging for single-sweep recordings.[2]	Higher signal quality may offer advantages for detecting fast, small signals.[2]	Averaging multiple cycles can significantly improve the S/N for both dyes.[2]
Primary Application	Long-term functional imaging of neuronal populations.	Short-term experiments requiring high signal quality.	

Experimental Protocols

This section provides detailed methodologies for performing two-photon imaging with **RH 795** in vivo, focusing on studies in the mouse cortex.

Preparation of **RH 795** Staining Solution

Materials:

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- **RH 795** dye (5 mg)[1]
- Dimethyl sulfoxide (DMSO)
- Pluronic F-127
- Artificial cerebrospinal fluid (ACSF), sterile filtered

Procedure:

- Prepare a 20% Pluronic F-127 solution in DMSO: Warm the solution gently to ensure it is clear.
- Prepare a 10 mM stock solution of **RH 795**: Dissolve 5 mg of **RH 795** in approximately 854 µL of the 20% Pluronic F-127/DMSO solution. Vortex thoroughly and sonicate for 15-20 minutes to ensure complete dissolution.
- Prepare the final 1 mM working solution: Dilute the 10 mM stock solution 1:10 in ACSF. For example, add 10 µL of the stock solution to 90 µL of ACSF. The final solution should be clear and free of precipitates.

Surgical Procedure: Craniotomy for Cortical Imaging

This protocol is adapted from established procedures for creating a chronic cranial window in mice.[3][4][5][6]

Materials:

- Anesthetized mouse
- Stereotaxic frame
- Dental drill
- Fine forceps and scissors
- Cyanoacrylate glue and dental cement
- Cover glass (e.g., 3 mm diameter)

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Procedure:

- Anesthetize the mouse and place it in a stereotaxic frame.
- Shave the fur over the scalp and clean the area with an antiseptic solution.
- Make a midline incision to expose the skull.
- Using a dental drill, carefully create a circular craniotomy (approximately 3 mm in diameter) over the cortical region of interest. Continuously apply sterile saline to prevent overheating.
- Gently remove the bone flap, ensuring the dura mater remains intact.
- Secure a custom-made head bar to the skull using dental cement, leaving the craniotomy exposed.
- Place a sterile cover glass over the exposed dura and seal the edges with cyanoacrylate glue, followed by a layer of dental cement for stability.

In Vivo Dye Loading: Multicell Bolus Loading

This pressure ejection method is adapted from protocols for loading calcium indicators and is effective for staining a population of neurons.[7][8][9][10]

Materials:

- Glass micropipette (tip diameter ~2-4 µm)
- Micromanipulator
- Picospritzer or other pressure injection system
- **RH 795** working solution (1 mM)

Procedure:

- Fill a glass micropipette with the 1 mM **RH 795** working solution.

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- Under the two-photon microscope, carefully insert the micropipette into the brain through a small durotomy, to a depth of approximately 200-300 µm below the cortical surface.
- Apply a brief pressure pulse (e.g., 10-40 psi for 10-30 ms) to eject a small bolus of the dye into the extracellular space.
- Retract the pipette carefully.
- Allow 1-2 hours for the dye to diffuse and be taken up by the neurons before commencing imaging.

Two-Photon Imaging Parameters

Equipment:

- Two-photon microscope with a Ti:Sapphire laser
- High-sensitivity non-descanned detectors (e.g., GaAsP PMTs)

Parameters:

- Excitation Wavelength: Tune the laser to ~960 nm for optimal two-photon excitation of **RH 795**.
- Laser Power: Use the minimum power necessary to obtain a sufficient signal, typically in the range of 20-100 mW at the sample, depending on the imaging depth and staining quality.
- Objective: Use a high numerical aperture (NA) water-immersion objective (e.g., 20x or 40x).
- Scanning: For monitoring rapid voltage changes associated with action potentials, use fast line scanning or targeted path scanning to achieve high temporal resolution (hundreds of Hz to kHz).[11][12] For imaging larger fields of view, raster scanning at frame rates of 1-30 Hz can be employed.
- Emission Filter: Use a bandpass filter appropriate for the far-red emission of **RH 795** (e.g., 650-750 nm).

Data Analysis Workflow

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The analysis of two-photon voltage imaging data involves several key steps to extract meaningful neuronal signals.

- Motion Correction: Correct for any movement artifacts in the raw imaging data, which is especially crucial for awake, behaving animals.
- Region of Interest (ROI) Selection: Manually or automatically identify the cell bodies of stained neurons.
- Fluorescence Trace Extraction: Average the pixel intensity within each ROI for each frame to generate a fluorescence trace over time (ΔF/F).
- Spike Detection: Employ algorithms to detect transient increases in fluorescence that correspond to action potentials. This can involve template matching, deconvolution, or machine learning-based approaches.[13][14][15][16]
- Correlation Analysis: Analyze the temporal relationships between the activity of different neurons to understand network dynamics.[17]

Troubleshooting

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Problem	Possible Cause	Solution
Low Signal-to-Noise Ratio	- Insufficient dye loading- Low laser power- Imaging too deep- Suboptimal detector gain	- Optimize dye concentration and incubation time.- Gradually increase laser power, being mindful of phototoxicity.- Ensure the craniotomy is clean and clear.- Adjust detector gain to an optimal level without introducing excessive noise.
Photobleaching/Phototoxicity	- Excessive laser power- Prolonged exposure	- Reduce laser power to the minimum required for a usable signal.- Use intermittent imaging or reduce the frame rate if high temporal resolution is not critical.- Co-illuminate with near-infrared light to potentially reduce photobleaching.[18]
Movement Artifacts	- Animal movement (in awake imaging)- Respiration or heartbeat	- Ensure the head-fixation is stable.- Use motion correction algorithms during data post-processing.- For acute preparations, ensure the animal is deeply anesthetized.
No clear neuronal signals	- Poor dye loading- Anesthesia level too deep, suppressing neural activity- Inappropriate imaging parameters	- Verify dye loading with a brief, low-power scan.- Lighten the level of anesthesia if possible.- Check and optimize excitation wavelength, emission filters, and detector settings.

Visualizations

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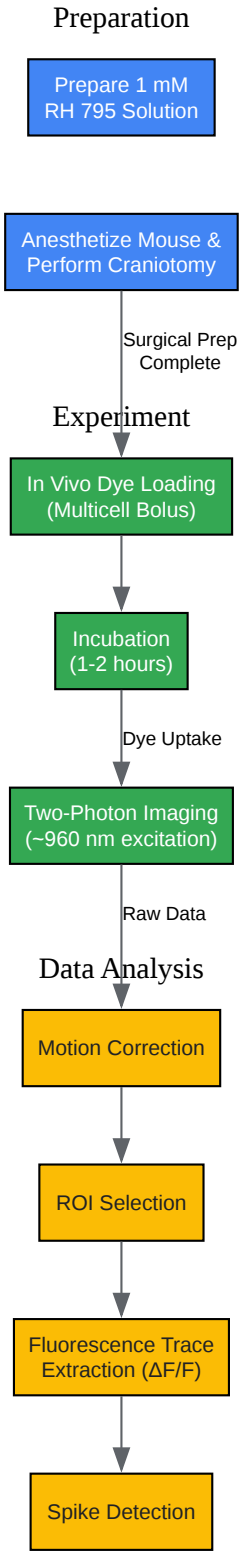
Experimental Workflow for In Vivo Two-Photon Imaging with **RH 795**



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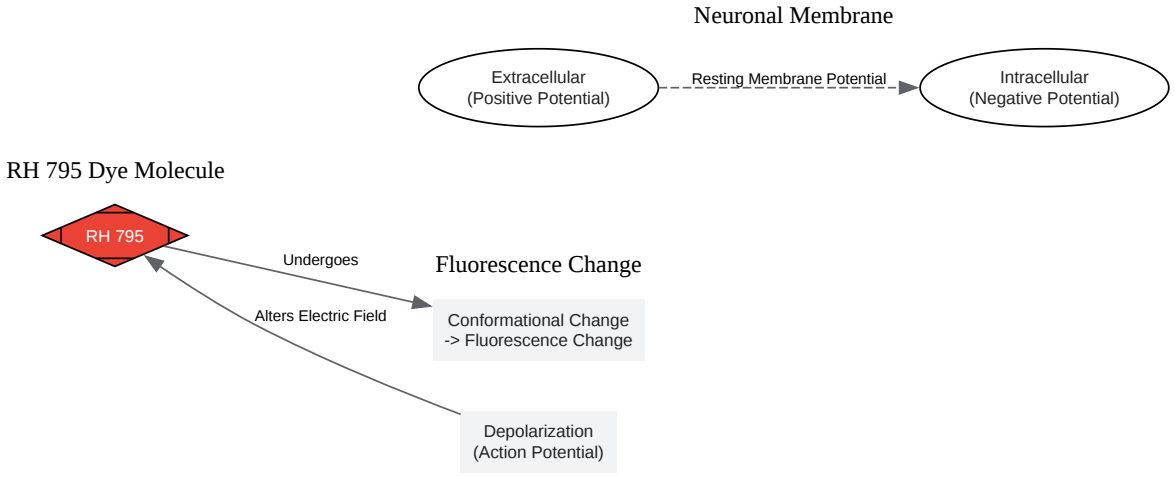
Caption: Workflow for in vivo two-photon imaging.

Signaling Principle of Voltage-Sensitive Dyes



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Caption: Principle of voltage-sensitive dye signaling.

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